

An In-depth Technical Guide to 4-(Methoxycarbonyl)nicotinic Acid

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Compound of Interest

Compound Name: 4-(Methoxycarbonyl)nicotinic acid

CAS No.: 24202-74-2

Cat. No.: B1296390

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Abstract: This technical guide provides a comprehensive overview of **4-(Methoxycarbonyl)nicotinic acid**, a key pyridine derivative with significant applications in medicinal chemistry and drug development. The document details its formal IUPAC nomenclature, physicochemical properties, a validated synthesis protocol with mechanistic insights, and its role as a versatile chemical intermediate. This guide is intended for researchers, chemists, and professionals in the pharmaceutical and life sciences industries.

Compound Identification and Nomenclature

The compound of interest is a pyridine derivative featuring both a carboxylic acid and a methyl ester group. Its structure is based on nicotinic acid, which is pyridine-3-carboxylic acid.

Preferred IUPAC Name: The systematic and preferred IUPAC name for this compound is 4-(Methoxycarbonyl)pyridine-3-carboxylic acid.^[1]

This name is derived by treating pyridine-3-carboxylic acid (nicotinic acid) as the parent structure. A methoxycarbonyl group (-COOCH₃) is present at the 4-position of the pyridine ring.

Other Names:

- **4-(Methoxycarbonyl)nicotinic acid**[\[1\]](#)[\[2\]](#)
- 3,4-Pyridine dicarboxylic acid 4-methyl ester[\[1\]](#)
- Pyridine-3,4-dicarboxylic acid monomethyl ester

Chemical Identifiers

A precise identification is crucial for procurement, regulatory documentation, and literature searches.

Identifier	Value
CAS Number	24202-74-2 [1] [2]
Molecular Formula	C ₈ H ₇ NO ₄ [1] [2]
Molecular Weight	181.15 g/mol [1]
MDL Number	MFCD00111513 [1] [2]

Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, storage, and reaction conditions.

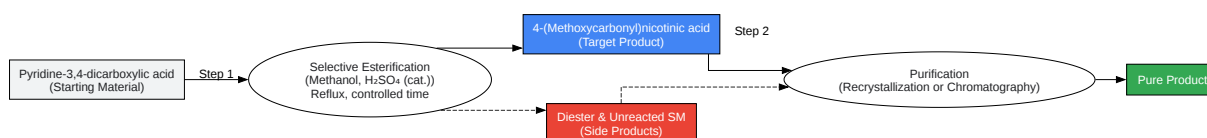
Property	Value	Source
Purity	≥95% (Typical)	[2]
Appearance	White to off-white solid/powder	-
Solubility	Soluble in polar organic solvents such as methanol, DMSO.	-
Storage	Store in a cool, dry place away from incompatible materials.	-

Synthesis and Mechanistic Rationale

4-(Methoxycarbonyl)nicotinic acid is typically synthesized via selective mono-esterification of its corresponding dicarboxylic acid precursor, pyridine-3,4-dicarboxylic acid. The challenge lies in achieving regioselectivity, as the two carboxylic acid groups have different electronic environments.

Synthesis Workflow: Selective Mono-esterification

The most direct route involves the selective esterification of the carboxylic acid at the 4-position. This selectivity is often achieved by exploiting steric hindrance or by using a protecting group strategy. A common and straightforward laboratory-scale method is the partial esterification under carefully controlled conditions.



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Caption: Synthesis workflow for **4-(Methoxycarbonyl)nicotinic acid**.

Experimental Protocol: Fischer Esterification

This protocol describes a standard Fischer esterification adapted for the selective mono-esterification of pyridine-3,4-dicarboxylic acid.

Materials:

- Pyridine-3,4-dicarboxylic acid
- Anhydrous Methanol (MeOH)
- Concentrated Sulfuric Acid (H₂SO₄)

- Sodium Bicarbonate (NaHCO_3) solution, saturated
- Deionized Water
- Round-bottom flask, condenser, magnetic stirrer, heating mantle

Procedure:

- Setup: To a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add pyridine-3,4-dicarboxylic acid (1 equivalent).
- Reagent Addition: Add anhydrous methanol (10-15 mL per gram of diacid). Begin stirring to suspend the solid.
- Catalyst: Carefully add a catalytic amount of concentrated sulfuric acid (approx. 0.05 equivalents) to the suspension.
- Reaction: Heat the mixture to reflux (approx. 65°C) and maintain for a controlled period (e.g., 4-6 hours). The reaction progress should be monitored by TLC or LC-MS to maximize the yield of the mono-ester and minimize the formation of the diester.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Slowly add the mixture to a beaker of ice water.
 - Carefully neutralize the solution by adding saturated sodium bicarbonate solution until the pH is approximately 4-5. The product is expected to precipitate.
- Isolation:
 - Collect the precipitated solid by vacuum filtration.
 - Wash the solid with cold deionized water.
- Purification:

- Dry the crude product under vacuum.
- Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., ethanol/water) to yield pure **4-(Methoxycarbonyl)nicotinic acid**.

Causality and Experimental Choices

- **Why Sulfuric Acid?** Sulfuric acid acts as a catalyst. It protonates the carbonyl oxygen of the carboxylic acid, increasing the electrophilicity of the carbonyl carbon and making it more susceptible to nucleophilic attack by methanol.
- **Why Controlled Time?** The formation of the diester is a competing reaction. By limiting the reaction time and monitoring its progress, the formation of the desired mono-ester can be maximized. The carboxylic acid at the 4-position is generally more reactive towards esterification than the one at the 3-position due to electronic effects of the ring nitrogen.
- **Why Neutralization?** The neutralization step (pH ~4-5) is critical. At this pH, the remaining carboxylic acid group on the desired product is protonated (-COOH), making the molecule neutral and less soluble in water, thus causing it to precipitate while the more soluble unreacted diacid and salts remain in solution.

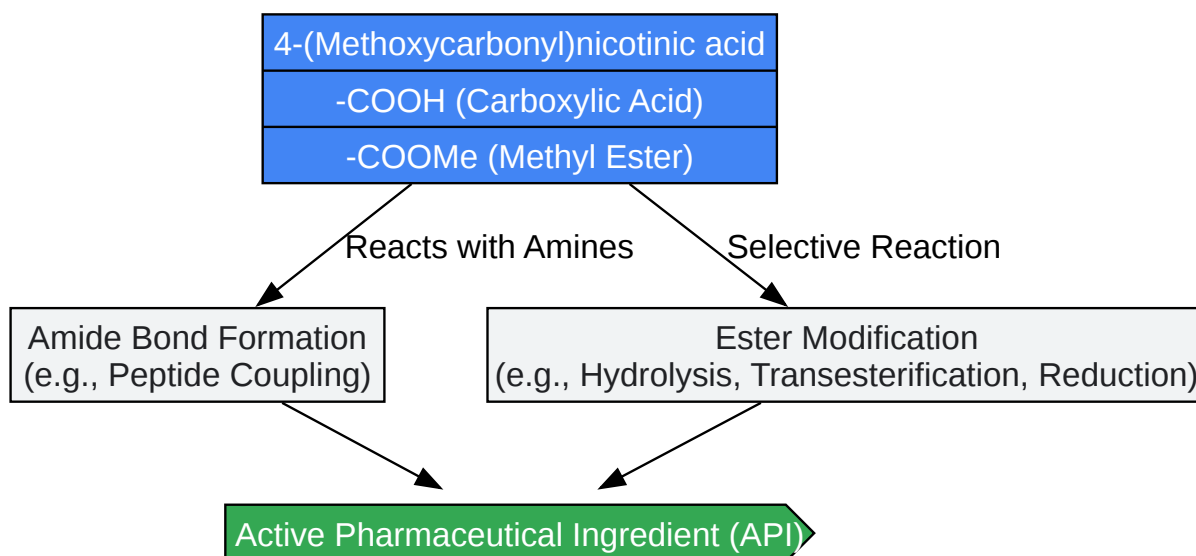
Applications in Drug Development and Medicinal Chemistry

Pyridine carboxylic acids and their esters are vital building blocks in the synthesis of pharmaceuticals.[3] Nicotinic acid (Vitamin B3) itself has well-documented roles in treating dyslipidemia.[4][5] Its derivatives are explored for a wide range of therapeutic targets.

4-(Methoxycarbonyl)nicotinic acid serves as a key intermediate due to its bifunctional nature. The carboxylic acid and the methyl ester provide two distinct handles for further chemical modification.

Role as a Bifunctional Intermediate

The distinct reactivity of the free carboxylic acid and the ester group allows for sequential chemical transformations, which is a cornerstone of complex molecule synthesis.



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Caption: Role as a bifunctional intermediate in API synthesis.

- **Amide Coupling:** The free carboxylic acid at the 3-position can be readily coupled with various amines using standard peptide coupling reagents (e.g., EDC, HATU) to form amide bonds. This is a common strategy for building complex molecules and modifying the pharmacokinetic properties of a lead compound.
- **Ester Manipulation:** The methyl ester at the 4-position can be hydrolyzed back to a carboxylic acid under basic conditions, reduced to an alcohol, or transesterified. This allows for the introduction of different functionalities at this position later in the synthetic sequence.

This strategic, stepwise modification is essential in constructing libraries of related compounds for structure-activity relationship (SAR) studies during the drug discovery process.

Nicotinamide, a related derivative, is also a crucial intermediate in pharmaceutical synthesis.^[6]

Conclusion

4-(Methoxycarbonyl)nicotinic acid, or more precisely 4-(Methoxycarbonyl)pyridine-3-carboxylic acid, is a valuable and versatile chemical intermediate. Its synthesis via selective esterification of pyridine-3,4-dicarboxylic acid is a practical and scalable method. The

compound's bifunctional nature provides synthetic chemists with a powerful tool for the elaboration of complex molecular architectures, making it a significant building block in the design and development of novel therapeutic agents. A thorough understanding of its properties and reactivity is essential for its effective application in research and industry.

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